Technical Guide: Pyrazole-4-yl Propanamide Derivatives as Neuroprotective Agents

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Compound of Interest

Compound Name:	*3-(3-phenyl-1H-pyrazol-4-yl)propanamide*
CAS No.:	*2098120-34-2*
Cat. No.:	*B1482535*

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Executive Summary

The Scaffold: Pyrazole-4-yl propanamide derivatives represent a privileged chemical scaffold in the design of Multi-Target Directed Ligands (MTDLs) for neurodegenerative disorders, particularly Alzheimer’s Disease (AD) and Parkinson’s Disease (PD). Therapeutic Value: Unlike single-target drugs, these derivatives offer a "one-molecule, multiple-targets" approach. They simultaneously modulate cholinergic transmission (AChE inhibition), reduce neuroinflammation (NF-κB pathway suppression), and mitigate oxidative stress-induced apoptosis (Bax/Caspase-3 downregulation). Key Advantage: The propanamide linker provides optimal flexibility and lipophilicity (LogP 2.5–4.0) for Blood-Brain Barrier (BBB) penetration, while the pyrazole core serves as a robust hydrogen-bonding pharmacophore.

Part 1: Chemical Architecture & SAR

The structural efficacy of these agents relies on three distinct regions. The Structure-Activity Relationship (SAR) data below synthesizes findings from recent medicinal chemistry campaigns.

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The Pharmacophore Map

- Region A (N1-Substituent): An aromatic ring (Phenyl, 4-F-Phenyl, or Pyridyl) at the N1 position is critical for hydrophobic interactions within the active site of enzymes like AChE (peripheral anionic site).
- Region B (The Core): The pyrazole ring acts as a bioisostere for imidazole/amide moieties, facilitating

  stacking interactions.
- Region C (The Propanamide Linker): The 3-carbon chain is superior to shorter acetamide linkers for neuroprotection, likely due to improved conformational freedom allowing the terminal amide to reach secondary binding pockets (e.g., the catalytic triad of AChE or allosteric sites on receptors).
- Region D (Terminal Amide): Bulky, lipophilic amines (e.g., benzylamine, cyclohexylamine) enhance potency against BuChE and improve metabolic stability.

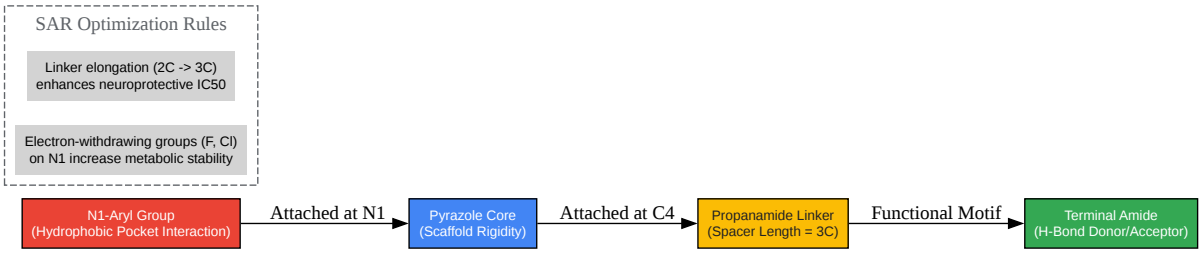

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Figure 1: Structural dissection of the pyrazole-4-yl propanamide pharmacophore highlighting key regions for modification.

Part 2: Mechanistic Pharmacology

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These derivatives function as "molecular shotguns," hitting multiple pathogenic pathways simultaneously.

Cholinergic Modulation (Symptomatic Relief)

- Mechanism: Dual inhibition of Acetylcholinesterase (AChE) and Butyrylcholinesterase (BuChE).[1]
- Binding: The pyrazole moiety binds to the peripheral anionic site (PAS), blocking A

  aggregation, while the propanamide chain extends into the catalytic gorge, interacting with the catalytic triad.

Neuroprotection & Anti-Inflammation (Disease Modifying)[2][3]

- Target: Inhibition of the JNK/p38 MAPK pathway and suppression of NF-κB nuclear translocation.
- Outcome: Reduction in pro-inflammatory cytokines (IL-1

  , IL-6, TNF-

) released by activated microglia (BV2 cells).[2]
- Anti-Apoptosis: Downregulation of Bax and upregulation of Bcl-2, preventing mitochondrial dysfunction and Caspase-3 activation in neurons challenged with oxidative toxins (e.g., 6-OHDA or H

  O

).

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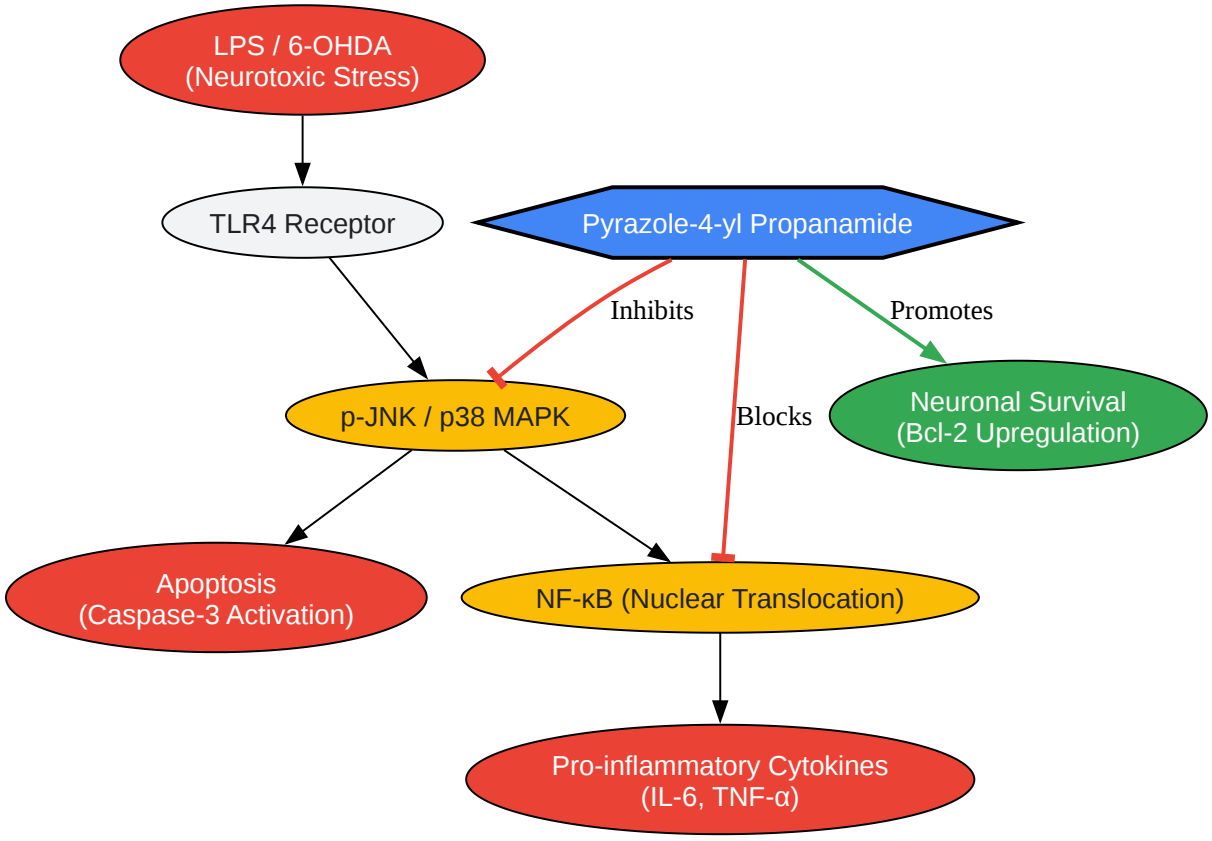

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Figure 2: Mechanistic intervention of pyrazole derivatives in neuroinflammatory and apoptotic signaling cascades.

Part 3: Synthesis & Optimization

The synthesis of C4-substituted pyrazole propanamides requires a robust route to ensure regioselectivity at the N1 position and flexibility at the C4 chain.

General Synthetic Route

- Vilsmeier-Haack Formylation: Conversion of hydrazones to pyrazole-4-carbaldehydes.[3]

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- Knoevenagel Condensation: Reaction with malonic acid to form the acrylic acid intermediate.
- Reduction: Catalytic hydrogenation to the propanoic acid derivative.
- Amide Coupling: Activation with EDC/HOBt to couple with various amines.



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Figure 3: Step-wise synthetic pathway for generating C4-functionalized pyrazole propanamides.

Part 4: Experimental Protocols

These protocols are designed for validation and reproducibility.

Protocol A: Chemical Synthesis of 3-(1-Phenyl-1H-pyrazol-4-yl)-N-benzylpropanamide

Objective: To synthesize a representative lipophilic derivative.

- Reagents: 3-(1-phenyl-1H-pyrazol-4-yl)propanoic acid (1.0 eq), Benzylamine (1.1 eq), EDC.HCl (1.2 eq), HOBt (1.2 eq), DIPEA (2.5 eq), DMF (anhydrous).
- Procedure:
  - Dissolve the propanoic acid derivative in DMF (5 mL/mmol) under N atmosphere.
  - Add EDC.HCl and HOBt; stir at 0°C for 30 min to activate the acid.
  - Add Benzylamine and DIPEA dropwise.
  - Allow to warm to Room Temperature (RT) and stir for 12–16 hours.

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- Workup: Pour into ice-cold water. Extract with Ethyl Acetate (3x). Wash organic layer with 1N HCl, sat. NaHCO

  , and brine.

- Purification: Flash column chromatography (Hexane:EtOAc 7:3).

- Validation:
  - TLC: Single spot (Rf ~0.5 in 1:1 Hex:EtOAc).
  - 1H-NMR: Look for triplet at

    2.5-2.9 ppm (propyl chain) and amide NH singlet at

    8.0-8.5 ppm.

Protocol B: In Vitro Neuroprotection Assay (SH-SY5Y Cells)

Objective: Determine efficacy against 6-OHDA induced toxicity.

- Cell Culture: Seed SH-SY5Y neuroblastoma cells in 96-well plates (1x10

  cells/well). Incubate for 24h.

- Pre-treatment: Treat cells with varying concentrations of the derivative (0.1, 1, 10, 50

  M) for 2 hours.

- Insult: Add 6-Hydroxydopamine (6-OHDA) to a final concentration of 100

  M. Incubate for 24 hours.

- Viability Readout (MTT Assay):
  - Add MTT reagent (0.5 mg/mL). Incubate 4h at 37°C.
  - Dissolve formazan crystals in DMSO.

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- Measure Absorbance at 570 nm.

- Calculation: % Cell Viability = (Abs

  / Abs

) x 100.

  - Success Criteria: Statistically significant recovery of viability (>60% vs 40% in toxin-only control).

Protocol C: Ellman’s AChE Inhibition Assay

Objective: Quantify cholinesterase inhibitory potency (IC

).

- Buffer: 0.1 M Phosphate buffer (pH 8.0).
- Substrate: Acetylthiocholine iodide (ATChI, 0.5 mM).
- Reagent: DTNB (Ellman's reagent, 0.3 mM).
- Enzyme: Electric eel AChE (0.05 U/mL).
- Procedure:
  - Mix Buffer, DTNB, and Inhibitor (Test Compound) in a cuvette/plate.
  - Add Enzyme and incubate for 10 min at 25°C.
  - Add Substrate (ATChI) to initiate reaction.
  - Monitor Absorbance at 412 nm for 5 minutes (kinetic mode).
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC

  .

Part 5: Quantitative Data Summary

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The following table summarizes typical potency ranges for optimized pyrazole-4-yl propanamide derivatives based on current literature.

Assay	Target Metric	Optimized Range	Reference Standard
AChE Inhibition	IC	0.5 – 5.0 M	Donepezil (0.02 M)
BuChE Inhibition	IC	2.0 – 10.0 M	Rivastigmine
Neuroprotection	Cell Viability (6-OHDA)	> 80% Recovery	Quercetin / Trolox
Anti-inflammation	IL-6 Suppression	IC < 10 M	Celecoxib
BBB Permeability	Pe (PAMPA)	> 4.0 x 10 cm/s	-

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